

Application Note: Scalable Synthesis of Ethyl 2-chloro-5-formylbenzoate

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Compound of Interest

Compound Name: Ethyl 2-chloro-5-formylbenzoate

Cat. No.: B15259827

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Executive Summary

Ethyl 2-chloro-5-formylbenzoate (CAS: 1008772-26-4) is a critical pharmacophore and intermediate in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors and other bioactive heterocyclic compounds.^[1] Its scale-up presents specific challenges, primarily regarding the regioselective oxidation of the C5-methyl group in the presence of the ortho-chloro and ester functionalities.^[1]

This Application Note provides a robust, scalable protocol for the synthesis of **Ethyl 2-chloro-5-formylbenzoate** starting from Ethyl 2-chloro-5-methylbenzoate. We prioritize a Wohl-Ziegler radical bromination followed by hydrolysis/oxidation, a pathway selected for its cost-efficiency and scalability compared to metal-catalyzed carbonylation routes.^[1]

Key Chemical Data

Property	Specification
Target Molecule	Ethyl 2-chloro-5-formylbenzoate
CAS Number	1008772-26-4
Molecular Formula	C ₁₀ H ₉ ClO ₃
Molecular Weight	212.63 g/mol
Appearance	Off-white low-melting solid or viscous oil
Primary Hazard	Alkylating agent (intermediate), lachrymator

Retrosynthetic Strategy & Pathway Selection[1]

To ensure process reliability, we evaluated three potential routes. The Benzylic Oxidation route (Route A) was selected as the primary process method due to raw material availability and avoidance of cryogenic conditions.

Pathway Analysis[1]

- Route A (Selected): Radical bromination of Ethyl 2-chloro-5-methylbenzoate followed by hydrolysis.[1]
 - Pros: Cheap reagents (NBS), high conversion.
 - Cons: Exothermic control required; removal of succinimide byproduct.
- Route B (Alternative): Esterification of 2-chloro-5-formylbenzoic acid.[1]
 - Pros: Single step.
 - Cons: The starting acid is often expensive or requires the same oxidation chemistry to manufacture.
- Route C: Formylation of Ethyl 2-chlorobenzoate via lithiation.[1]
 - Pros: Direct C-H functionalization.

- Cons: Requires -78°C , pyrophoric reagents (n-BuLi), difficult to scale >1kg.[1]

Reaction Scheme Visualization

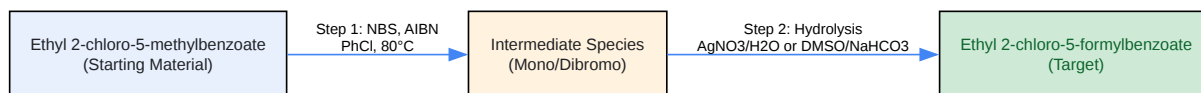


Figure 1: Two-step synthesis via radical bromination and hydrolysis.

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[1][2][4][5]

Detailed Experimental Protocol

Step 1: Wohl-Ziegler Bromination

Objective: Convert the C5-methyl group to a bromomethyl (or gem-dibromomethyl) species.[1]

Critical Process Parameter (CPP): Control of NBS accumulation to prevent thermal runaway [1].

Materials

- Substrate: Ethyl 2-chloro-5-methylbenzoate (1.0 equiv)
- Reagent: N-Bromosuccinimide (NBS) (1.1 - 2.2 equiv, depending on target intermediate)[1]
- Initiator: AIBN (Azobisisobutyronitrile) (0.05 equiv)
- Solvent: Chlorobenzene (Preferred for scale due to higher flash point than Acetonitrile) or 1,2-Dichloroethane.[1]

Procedure

- Setup: Equip a jacketed glass reactor with a mechanical stirrer, reflux condenser, nitrogen inlet, and internal temperature probe.
- Charging: Charge Ethyl 2-chloro-5-methylbenzoate and Chlorobenzene (5 vol). Stir to dissolve.

- Initiation: Add AIBN (0.05 equiv). Heat the mixture to 80°C.
- Reagent Addition (Safety Critical):
 - Do not add NBS all at once. Large-scale induction periods can lead to sudden exotherms.
[\[1\]](#)
 - Add NBS portion-wise over 1–2 hours.
 - Self-Validation: Monitor the color. The reaction mixture should turn orange-red upon NBS addition and fade to pale yellow as bromine is consumed.[\[1\]](#) If the color remains dark red/brown, stop addition—the radical chain has not initiated.
- Reaction: Stir at 85°C for 4–6 hours. Monitor by HPLC for the disappearance of starting material (<2%).
- Workup:
 - Cool to 20°C.
 - Filter off the precipitated succinimide byproduct (solid waste).
 - Wash the filtrate with water (2 x 3 vol) to remove residual succinimide.
 - Concentrate the organic layer under reduced pressure to obtain the crude bromo-intermediate.[\[1\]](#)

Step 2: Hydrolysis / Oxidation

Objective: Convert the bromide intermediate to the aldehyde. Method Selection:

- If Monobromide is dominant: Use Kornblum Oxidation (DMSO/NaHCO₃).
- If Dibromide is dominant: Use Hydrolysis (AgNO₃/H₂O or CaCO₃/H₂O).
- Recommendation: Drive Step 1 to the gem-dibromide (using 2.2 equiv NBS) for easier hydrolysis to aldehyde without over-oxidation to acid.[\[1\]](#)

Procedure (Gem-Dibromide Hydrolysis)

- Solubilization: Dissolve the crude gem-dibromide in Acetone/Water (4:1 ratio, 10 vol).
- Hydrolysis: Add Calcium Carbonate (CaCO_3 , 2.5 equiv) or Silver Nitrate (AgNO_3 , 2.2 equiv - Lab scale only due to cost).
- Reflux: Heat to reflux (approx. 60°C) for 4 hours.
- Monitoring: TLC/HPLC should show conversion of the non-polar bromide to the more polar aldehyde.
- Isolation:
 - Filter inorganic salts.
 - Evaporate acetone.
 - Extract aqueous residue with Ethyl Acetate.
 - Wash with brine, dry over MgSO_4 , and concentrate.

Purification & Quality Control

For pharmaceutical intermediates, purity >98% is typically required.

Purification Protocol

The crude product often contains trace acid (over-oxidation) or unreacted bromide.

- Bisulfite Adduct Formation (Highly Recommended for Scale-Up):
 - Dissolve crude oil in EtOAc.
 - Shake with saturated aqueous Sodium Bisulfite (NaHSO_3). The aldehyde forms a water-soluble adduct and moves to the aqueous layer.^[1] Impurities stay in the organic layer.
 - Separate layers. Wash the aqueous layer with EtOAc.

- Release: Treat the aqueous layer with Sodium Carbonate (Na_2CO_3) or dilute H_2SO_4 to regenerate the aldehyde. Extract with pure EtOAc.
- Crystallization: If solid, recrystallize from Heptane/EtOAc (9:1).

Analytical Specifications

Test	Method	Acceptance Criteria
Identity	$^1\text{H-NMR}$ (CDCl_3)	Aldehyde ($-\text{CHO}$): Singlet at ~10.0 ppm. Ethyl Group: Quartet ~4.4 ppm, Triplet ~1.4 ppm. Aromatic: 3 protons (pattern consistent with 1,2,5-substitution). ^[1] ^[2]
Purity	HPLC (UV 254nm)	> 98.0% Area
Residual Solvent	GC-HS	< 5000 ppm (Class 3 solvents)

Process Safety & Hazards (E-E-A-T)

Thermal Hazards of NBS

N-Bromosuccinimide reactions are prone to induction periods.^[1] If the radical chain does not start immediately, NBS accumulates. Once initiated, the reaction can become violently exothermic.

- Control: Always verify initiation (color change/exotherm onset) before adding the bulk of NBS.
- Continuous Flow: For scales >1kg, consider using a continuous flow photoreactor to minimize the active reacting volume ^[2].

Chemical Handling^[1]

- Alkyl Bromides: The intermediates are potent alkylating agents and lachrymators. Handle in a fume hood with proper PPE (gloves, goggles).

- Waste: Succinimide is water-soluble but should be treated as chemical waste.^[1] Silver salts (if used) require specific heavy metal disposal.

References

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